

Comparative Guide: Effects of 4-Hydroxyvalproic Acid Enantiomers

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Compound of Interest

Compound Name: 4-Hydroxyvalproic acid

CAS No.: 60113-82-8

Cat. No.: B1216455

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Executive Summary

4-Hydroxyvalproic acid (4-OH-VPA) is a major Phase I metabolite of Valproic Acid (VPA), formed primarily via CYP2C9-mediated

-1 hydroxylation. Unlike the achiral parent drug VPA, 4-OH-VPA possesses a chiral center at the C4 position, resulting in two enantiomers: (4R)-**4-hydroxyvalproic acid** and (4S)-**4-hydroxyvalproic acid**.

While VPA is a potent anticonvulsant with significant teratogenic and hepatotoxic risks, the 4-OH-VPA metabolites exhibit a distinct pharmacological profile. Current research indicates that 4-OH-VPA is significantly less teratogenic than VPA and its olefinic metabolite 4-ene-VPA. However, its role in hepatotoxicity remains a subject of investigation, often linked to its conversion into 4-oxo-VPA or lactone derivatives. This guide dissects the stereoselective formation, kinetic fate, and toxicological divergence of these enantiomers.^[1]

Key Comparative Findings

Feature	(4R)-4-Hydroxyvalproic Acid	(4S)-4-Hydroxyvalproic Acid
Formation	Product of CYP2C9 hydroxylation (Stereoselective)	Product of CYP2C9 hydroxylation (Stereoselective)
Metabolic Fate	Oxidizes to 4-oxo-VPA; Glucuronidation	Oxidizes to 4-oxo-VPA; Glucuronidation
Lactone Form	Forms (4R)-2-propyl-4-pentanolide	Forms (4S)-2-propyl-4-pentanolide
Teratogenicity	Low / Negligible	Low / Negligible
Hepatotoxicity	Moderate (Precursor to 4-oxo-VPA)	Moderate (Precursor to 4-oxo-VPA)
Anticonvulsant	Weak / Inactive	Weak / Inactive

Chemical Identity & Stereochemistry

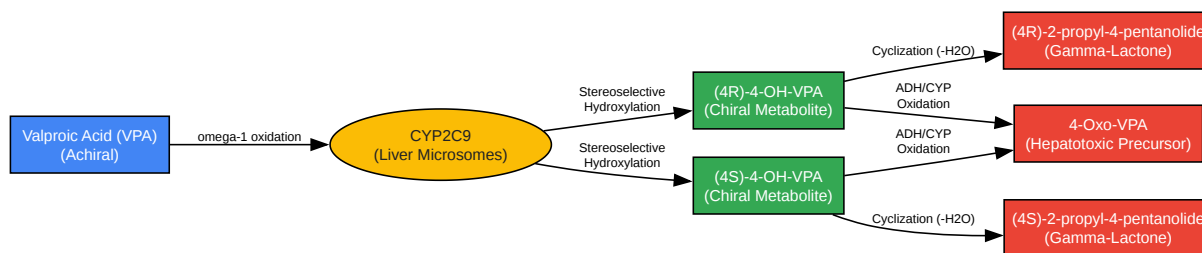
Valproic acid (2-propylpentanoic acid) is achiral. Hydroxylation at the C4 position introduces chirality. The resulting 4-OH-VPA can spontaneously or enzymatically cyclize to form 2-propyl-4-pentanolide (4-valprolactone), a stable lactone often used in gas chromatography (GC) analysis.

Molecular Structure

- IUPAC Name: 4-hydroxy-2-propylpentanoic acid
- Chiral Center: Carbon-4 (C4)
- Stability: The open-chain acid is in equilibrium with the -lactone under acidic conditions.

Stereochemical Visualization (Graphviz)

The following diagram illustrates the stereoselective hydroxylation of VPA and the subsequent lactonization.



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Caption: Stereoselective biotransformation of Valproic Acid to 4-OH-VPA enantiomers and their subsequent conversion to lactones or the hepatotoxic 4-oxo-VPA.

Pharmacokinetics & Formation

The formation of 4-OH-VPA is the result of P450-mediated oxidation, primarily catalyzed by CYP2C9, with minor contributions from CYP2A6 and CYP2B6.[2][3]

Stereoselective Metabolism

Research indicates that the hydroxylation of VPA is not perfectly racemic. The enzyme pocket of CYP2C9 imposes steric constraints that favor the formation of specific stereoisomers, although the exact R:S ratio can vary based on CYP2C9 polymorphisms (*1, *2, *3 alleles).

- CYP2C9*1 (Wild Type): Efficiently forms 4-OH-VPA.
- CYP2C9*2 / *3 (Variants): Show reduced clearance of VPA and altered ratios of metabolite formation, potentially increasing the risk of accumulation of the parent drug or shifting metabolism toward the toxic 4-ene-VPA pathway.

Elimination

Both enantiomers of 4-OH-VPA are eliminated via two main pathways:

- Oxidation: Conversion to 4-oxo-valproic acid (4-keto-VPA).

- Glucuronidation: Conjugation with glucuronic acid for renal excretion.

Comparative Toxicology

The clinical relevance of distinguishing 4-OH-VPA enantiomers lies in their potential contribution to VPA's side effect profile.

Teratogenicity

VPA is a known human teratogen (neural tube defects).

- VPA (Parent): Highly teratogenic.[\[4\]](#)
- 4-ene-VPA (Analogue/Metabolite): The (S)-enantiomer of the alkene analogue (2-n-propyl-4-pentenoic acid) is a potent teratogen, whereas the (R)-enantiomer is less active.
- 4-OH-VPA (Enantiomers): In comparative mouse models, 4-OH-VPA (as a racemate and separated forms) exhibits low to negligible teratogenicity compared to VPA. It does not effectively induce neural tube defects (exencephaly) at therapeutic concentrations.
 - Mechanism:[\[5\]](#)[\[6\]](#)[\[7\]](#) It lacks the specific structural conformation required to inhibit histone deacetylases (HDACs) to the same extent as VPA or 4-ene-VPA.

Hepatotoxicity

VPA-induced hepatotoxicity is idiosyncratic and often fatal.

- Mechanism: Inhibition of mitochondrial
-oxidation and depletion of Acetyl-CoA.
- Role of 4-OH-VPA: While 4-ene-VPA is the primary mitochondrial toxin, 4-OH-VPA is considered a precursor to 4-oxo-VPA. 4-oxo-VPA can inhibit mitochondrial function, though less potently than the diene metabolites.
- Stereochemical Impact: There is no conclusive evidence that one enantiomer of 4-OH-VPA is significantly more hepatotoxic than the other; however, the lactone forms may have different cellular uptake rates.

Anticonvulsant Activity

- Potency: 4-OH-VPA is considered to have weak to no anticonvulsant activity in standard seizure models (e.g., pentylenetetrazol-induced seizures).
- Clinical Implication: It serves primarily as a clearance product rather than an active therapeutic metabolite.

Experimental Protocols

For researchers aiming to study these enantiomers, precise separation and synthesis are required.

Protocol A: GC-MS Analysis of 4-OH-VPA Enantiomers

To differentiate the enantiomers, they must be derivatized or analyzed via a chiral column.

Reagents:

- Sample (Plasma/Urine)
- Internal Standard: 2-ethyl-2-methylcaproic acid
- Derivatizing Agent: MTBSTFA (N-tert-butyldimethylsilyl-N-methyltrifluoroacetamide) or Chiral derivatization with (S)-1-phenylethylamine.

Workflow:

- Extraction: Acidify plasma (pH 2.0) with HCl. Extract with ethyl acetate.
- Lactonization (Optional but common): Heat the extract under acidic conditions to convert 4-OH-VPA to 2-propyl-4-pentanolide. The lactone is more volatile and stable.
- Derivatization: If analyzing the acid directly, use MTBSTFA to form t-BDMS derivatives.
- Chiral Separation:
 - Column: Cyclodextrin-based capillary column (e.g., Hydrodex-

-PM).

- Conditions: Isothermal at 110°C or gradient.
- Detection: MS (SIM mode), monitoring m/z ions specific to the lactone or silyl derivative.

Protocol B: Synthesis of 4-OH-VPA Lactones

(Adapted from Rettenmeier et al. and Baillie et al.)^[8]

- Starting Material: Allyl propylacetate.
- Epoxidation: React with m-chloroperbenzoic acid (mCPBA) to form the epoxide.
- Reduction: Reduce epoxide with LiAlH₄ to yield the diol/hydroxy-acid mixture.
- Cyclization: Treat with p-toluenesulfonic acid (pTSA) in benzene/toluene under reflux to effect lactonization.
- Resolution: Separate enantiomers using preparative chiral HPLC or enzymatic resolution (lipase hydrolysis).

Data Summary Table

Metabolite / Analogue	Chirality	Teratogenic Potency (Mouse Model)	Hepatotoxic Potential	Anticonvulsant Activity
Valproic Acid (VPA)	Achiral	High (+++)	Moderate (+)	High (+++)
(4R)-4-OH-VPA	Chiral (C4)	Low (-)	Low/Moderate (+)	Inactive
(4S)-4-OH-VPA	Chiral (C4)	Low (-)	Low/Moderate (+)	Inactive
4-ene-VPA	Chiral (C2)	High (S-isomer > R-isomer)	High (+++)	Moderate (++)
4-oxo-VPA	Achiral	Low (-)	Moderate (++)	Inactive

Note: 4-ene-VPA is included for context as the structurally related toxic metabolite.[5]

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